

Application Notes: Peptide Functionalization using Propargyl-PEG7-acid

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Compound of Interest

Compound Name: Propargyl-PEG7-acid

Cat. No.: B610269

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Introduction

Propargyl-PEG7-acid is a heterobifunctional linker designed for the versatile modification and bioconjugation of peptides, proteins, and other amine-containing biomolecules. This reagent features a carboxylic acid group for stable amide bond formation and a terminal propargyl group (alkyne) for subsequent conjugation via copper-catalyzed azide-alkyne cycloaddition (CuAAC), a premier "click chemistry" reaction.^{[1][2][3]}

The integrated polyethylene glycol (PEG) spacer, consisting of seven ethylene glycol units, imparts significant advantages to the target peptide. PEGylation is a well-established strategy to enhance the pharmacological properties of peptide-based drugs.^{[4][5]} Key benefits include:

- **Improved Solubility:** The hydrophilic PEG chain enhances the solubility of hydrophobic peptides in aqueous media.^{[6][7]}
- **Enhanced Stability:** The PEG moiety can shield the peptide from proteolytic degradation, increasing its stability and in vivo half-life.^{[5][7]}
- **Reduced Immunogenicity:** PEGylation can mask antigenic sites on a peptide, reducing its potential to elicit an immune response.^[4]

- **Versatile Conjugation:** The terminal alkyne group provides a bioorthogonal handle for covalently linking the peptide to a wide array of molecules, such as fluorescent dyes, imaging agents, cytotoxic drugs, or other biomolecules functionalized with an azide group.[\[2\]](#)

These application notes provide detailed protocols for the two-stage functionalization of peptides using **Propargyl-PEG7-acid**: (1) initial conjugation to the peptide via amide bond formation and (2) subsequent bioconjugation using click chemistry.

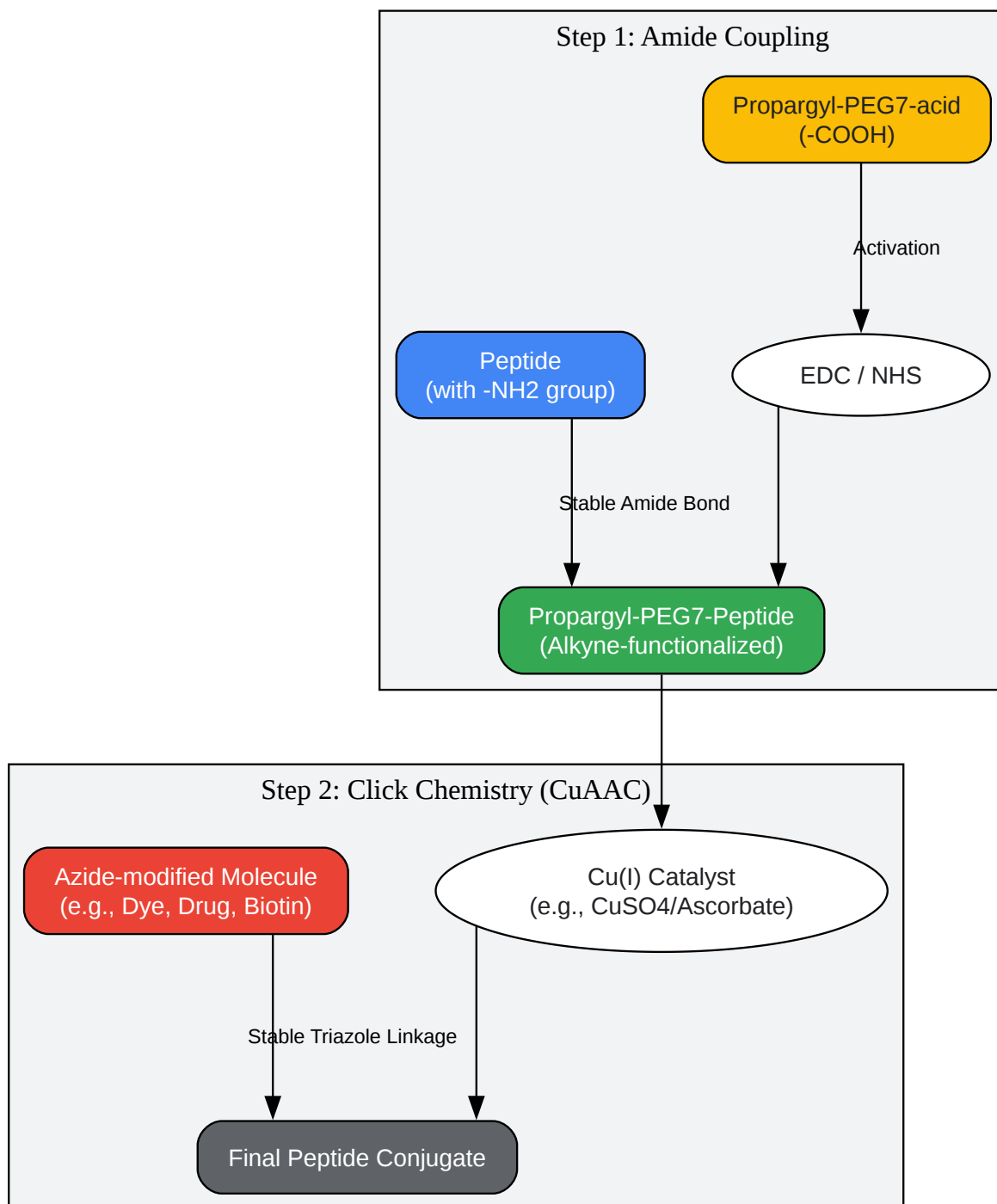
Reagent Specifications

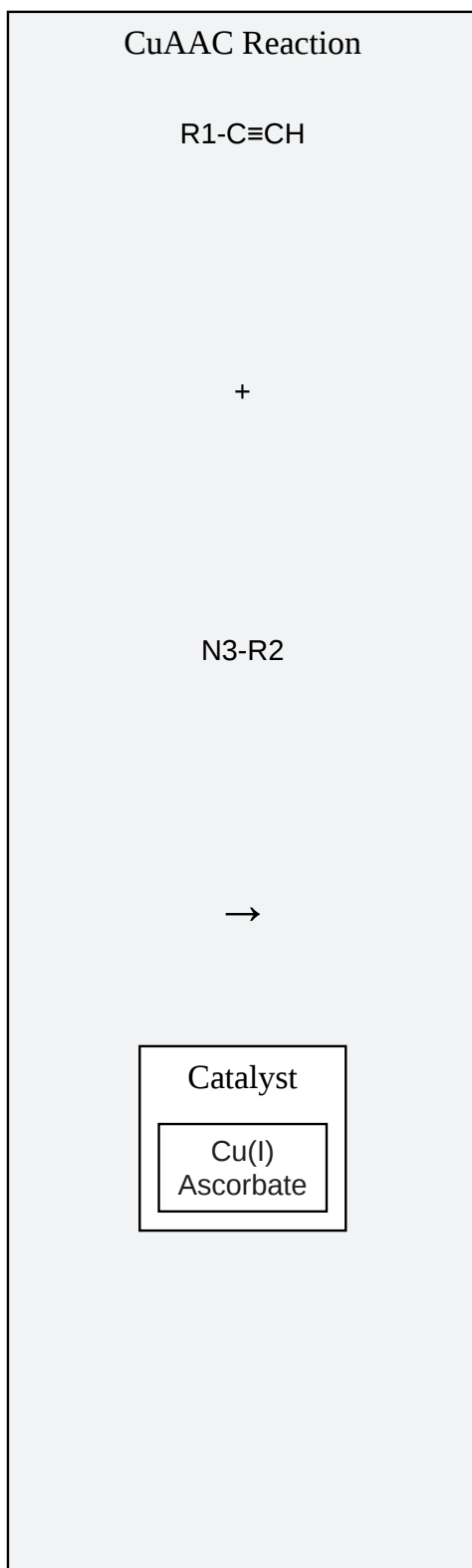
Quantitative data and chemical properties of **Propargyl-PEG7-acid** are summarized below. Purity levels are typically high, ensuring reproducibility in conjugation reactions.

Property	Value	Reference(s)
CAS Number	2093154-00-6	[1] [3]
Molecular Formula	C ₁₈ H ₃₂ O ₉	[3]
Molecular Weight	~392.5 g/mol	[2]
Purity	≥95-98%	[2]
Functional Groups	Carboxylic Acid (-COOH), Propargyl (-C≡CH)	[1]
Storage	Store desiccated at -20°C	[3] [8]

Experimental Workflows and Signaling Pathways

The functionalization process is a sequential, two-step procedure. First, the carboxylic acid of **Propargyl-PEG7-acid** is activated and reacted with a primary amine on the peptide. Second, the newly introduced alkyne handle is used for the click reaction.





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